

Toxicological data and safety information for 5-Methyldecane

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Compound of Interest

Compound Name: 5-Methyldecane

Cat. No.: B1670057

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5-Methyldecane: A Toxicological and Safety Profile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological and safety data for **5-Methyldecane** (CAS No. 13151-35-4). Due to the limited specific data for **5-Methyldecane**, this report incorporates information from surrogate molecules, primarily n-undecane and other C9-C14 aliphatic hydrocarbons, to provide a robust assessment of its potential hazards. All data is presented to facilitate informed decision-making in research and development settings.

Chemical and Physical Properties

5-Methyldecane is a branched-chain alkane with the molecular formula C₁₁H₂₄.^{[1][2][3]} A summary of its key physicochemical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C11H24	[1][2][3]
Molecular Weight	156.31 g/mol	[1]
CAS Number	13151-35-4	[2][3]
Boiling Point	186.1 °C (estimated)	[3][4]
Flash Point	48.8 °C (estimated)	[3]
Vapor Pressure	0.925 mmHg @ 25°C (estimated)	[3][4]
Water Solubility	Insoluble (0.2971 mg/L @ 25°C, estimated for 5-methyldecane; 0.014 mg/L @ 25°C for n-undecane)	[4][5]
logP (o/w)	5.9 (XLogP3)	[1]

Toxicological Data

The toxicological profile of **5-Methyldecane** is largely inferred from data on structurally similar aliphatic hydrocarbons. The following tables summarize the available quantitative data for relevant surrogate molecules.

Acute Toxicity

The acute toxicity of undecane isomers is considered to be low by oral, dermal, and inhalation routes. However, aspiration into the lungs can cause chemical pneumonitis.[6]

Endpoint	Species	Route	Value	Surrogate	Reference
LD50	Rat	Oral	> 5,000 mg/kg	n-Undecane	[7]
LD50	Rabbit	Dermal	> 3,160 mg/kg	n-Undecane	[7]
LC50	Rat	Inhalation	> 6100 mg/m ³ (4 h)	n-Undecane	[7]

Skin and Eye Irritation

Based on data from surrogate hydrocarbons, **5-Methyldecane** is not expected to be a significant skin or eye irritant. Prolonged or repeated skin contact may lead to defatting and dryness.

Endpoint	Species	Result	Surrogate	Reference
Skin Irritation	Rabbit	No skin irritation	n-Undecane	[7][8]
Eye Irritation	Rabbit	No eye irritation	n-Undecane	[7][8]

Note: Quantitative Draize test scores for **5-Methyldecane** or close surrogates are not available in the public domain. The assessment is based on qualitative statements from safety data sheets.

Sensitization

Available data on n-undecane suggests a low potential for skin sensitization.

Endpoint	Species	Result	Surrogate	Reference
Skin Sensitization	Guinea pig	Did not cause sensitization	n-Undecane	[7]

Genotoxicity

Genotoxicity data for n-undecane indicates a lack of mutagenic potential. It is not expected to be genotoxic.[9]

Assay	Test System	Result	Surrogate	Reference
In vitro Chromosome Aberration	Not specified	Negative	n-Undecane	[9]

Hazard and Safety Information

Based on the available data for similar aliphatic hydrocarbons, the primary hazards associated with **5-Methyldecane** are:

- Aspiration Hazard: May be fatal if swallowed and enters airways.[7]
- Flammability: Flammable liquid and vapor.[7]
- Repeated Exposure: Repeated exposure may cause skin dryness or cracking.[7]

Precautionary Statements:

- Keep away from heat, sparks, open flames, and hot surfaces.
- IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Do NOT induce vomiting.
- Store in a well-ventilated place. Keep cool.

Experimental Protocols

The following are summaries of the standardized OECD guidelines for key toxicological endpoints.

Acute Oral Toxicity (OECD 401)

This test guideline provides a method for assessing the acute oral toxicity of a substance. A single dose of the substance is administered to fasted animals, typically rodents, by gavage.

The animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 (the dose estimated to be lethal to 50% of the animals) is then calculated.

Acute Dermal Toxicity (OECD 402)

This guideline details a procedure for evaluating the acute toxicity of a substance applied to the skin. The substance is applied to a shaved area of the skin of animals, usually rabbits or rats, and covered with a porous gauze dressing for 24 hours. Observations for toxic effects and mortality are made for up to 14 days, and the dermal LD50 is determined.

Acute Dermal Irritation/Corrosion (OECD 404)

This test assesses the potential of a substance to cause skin irritation or corrosion. A small amount of the test substance is applied to the shaved skin of a single animal (typically a rabbit) for a defined period (usually 4 hours). The skin is then observed for erythema (redness) and edema (swelling) at specified intervals.

Acute Eye Irritation/Corrosion (OECD 405)

This guideline is used to determine the potential of a substance to cause eye irritation or corrosion. A small amount of the substance is instilled into the conjunctival sac of one eye of an animal (usually a rabbit), with the other eye serving as a control. The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at various time points.

Bacterial Reverse Mutation Test (Ames Test) (OECD 471)

This in vitro test is used to detect gene mutations. Strains of *Salmonella typhimurium* and *Escherichia coli* that require a specific amino acid for growth are exposed to the test substance with and without a metabolic activation system. If the substance is mutagenic, it will cause a reverse mutation, allowing the bacteria to grow on a medium lacking the specific amino acid.

Environmental Fate

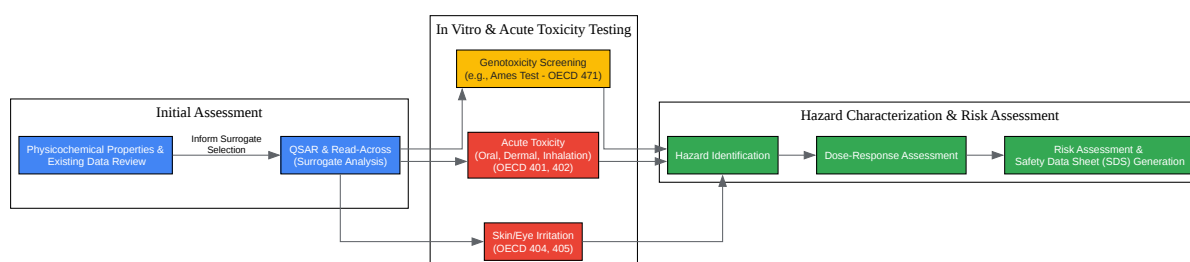
The environmental fate of **5-Methyldecane** is predicted based on data for n-undecane and other C11-C15 isoalkanes.

- Biodegradation: n-Undecane is considered to be readily biodegradable.^[7] However, isoalkanes may be less readily biodegradable.^[6]

- Bioaccumulation: There is a potential for bioaccumulation based on the high logP value.[1] However, one source suggests that n-undecane is not expected to bioaccumulate.[7]
- Mobility in Soil: Due to its low water solubility and high logP, **5-Methyldecane** is expected to have low mobility in soil and adsorb to sediment.[5][6]
- Aquatic Toxicity: Hydrocarbon mixtures in this carbon range have a low acute toxicity concern to aquatic life.[6] For a C11-C12 isoalkane mixture, the 21-day NOELR for aquatic invertebrates was >1 mg/L, and the 32-day NOELR for fish was ≥100 mg/L.[10]

Visualizations

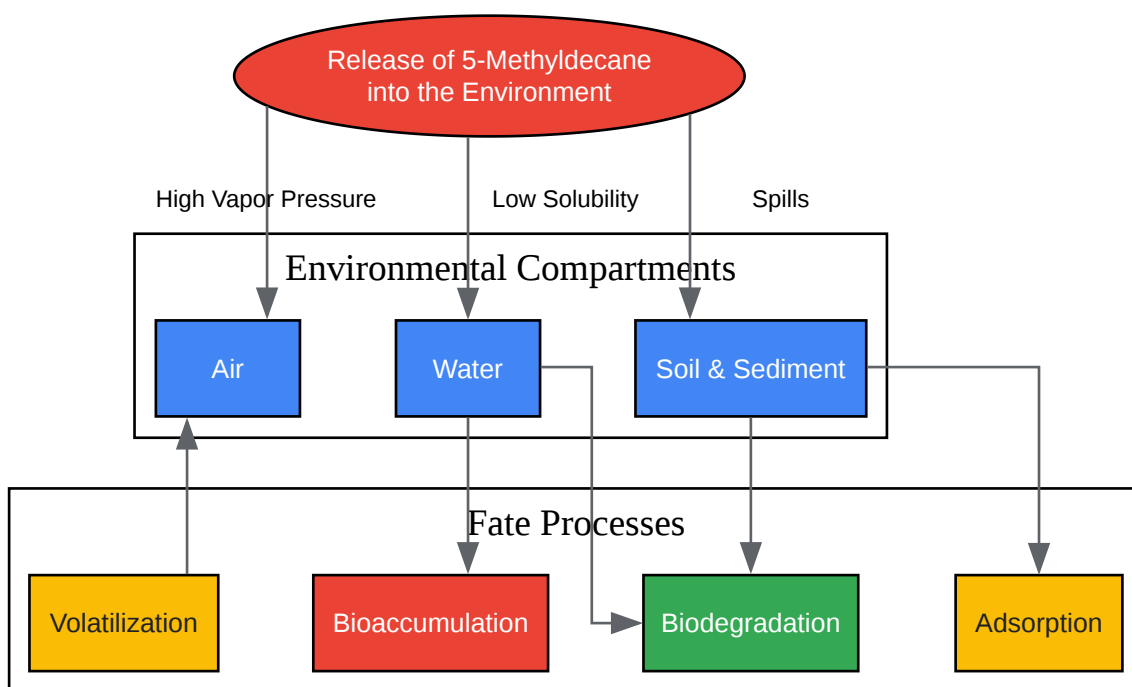
Toxicological Hazard Assessment Workflow



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Caption: A logical workflow for the toxicological assessment of a chemical substance.

Environmental Fate Pathway



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Caption: Potential environmental fate pathways for **5-Methyldecane** upon release.

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